

An In-depth Technical Guide to the Safety and Handling of Calcium Nonanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium nonanoate

Cat. No.: B13772541

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **Calcium Nonanoate** is readily available. The following information is a consolidation of data from closely related compounds, including other calcium carboxylate salts and nonanoic acid. This guide is intended for researchers, scientists, and drug development professionals and should be used as a reference, always to be supplemented by professional judgment and adherence to established laboratory safety protocols.

Hazard Identification and Classification

Based on information for analogous substances, **Calcium Nonanoate** is not expected to be classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). However, as a precaution, it should be handled with care, assuming it may cause mild skin and eye irritation. Some related compounds, like calcium neodecanoate, have been associated with skin and eye irritation[1].

Potential Hazards:

- May cause mild skin irritation upon prolonged or repeated contact.
- May cause mild eye irritation.
- Inhalation of dust may cause respiratory tract irritation.

- While considered virtually nontoxic after a single ingestion, ingestion of large amounts is not recommended[2].

First-Aid Measures

Standard first-aid measures should be followed in case of exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Wash the affected area with soap and water. If skin irritation occurs, seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if a large amount is swallowed or if you feel unwell.

Handling and Storage

Handling Precautions:

- Avoid generating dust. Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage Conditions:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.

- Store away from incompatible materials such as strong oxidizing agents.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **calcium nonanoate** and related compounds.

Property	Value	Source Compound
Molecular Formula	C18H34CaO4	Calcium Nonanoate[3][4]
Molecular Weight	354.54 g/mol	Calcium Nonanoate[3]
Appearance	Solid	General expectation
Odor	No data available	
Melting Point	No data available	
Boiling Point	No data available	
Flash Point	>100 °C	Calcium Octanoate[5]
Solubility	Insoluble in water	Calcium Octanoate[5]

Toxicological Information

Toxicological data for **calcium nonanoate** is not available. The data below is for related compounds and should be used for estimation purposes only.

Toxicity Metric	Value	Species	Source Compound
Acute Oral LD50	> 2000 mg/kg	Rat	Calcium-D-Pantothenate[2]
Acute Dermal LD50	No data available	Rabbit	Nonanoic Acid[4][6]
Acute Inhalation LC50	No data available		
Skin Irritation	Non-irritating to mildly irritating	Rabbit	Calcium-D-Pantothenate[2]
Eye Irritation	Non-irritating to mildly irritating	Rabbit	Calcium-D-Pantothenate[2]

Experimental Protocols

Detailed experimental protocols for the safety assessment of chemicals are provided by the Organisation for Economic Co-operation and Development (OECD). The following are summaries of key guidelines relevant to the toxicological data presented.

OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method

This method is used to determine the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step (mortality or survival) determines the dose for the next step. The method allows for the classification of the substance into a GHS toxicity category.
- Animal Model: Typically, rats or mice of a single sex (usually females) are used.
- Procedure:
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
 - A group of three animals is dosed with the starting dose.

- If mortality occurs, the dose for the next group is lowered. If no mortality occurs, the dose is increased.
- Animals are observed for up to 14 days for signs of toxicity and mortality.
- Data Analysis: The results are used to classify the substance based on the dose at which mortality is observed.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline describes the procedure for assessing the potential of a substance to cause skin irritation or corrosion.

- Principle: The substance is applied to the skin of an animal, and the degree of irritation is observed and scored at specified intervals.
- Animal Model: Albino rabbits are the preferred species.
- Procedure:
 - A small area of the animal's back is clipped free of fur.
 - A 0.5 g or 0.5 mL dose of the test substance is applied to the skin under a gauze patch.
 - The patch is left in place for 4 hours.
 - After removal of the patch, the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and up to 14 days if necessary.
- Data Analysis: The severity of the skin reactions is scored, and the substance is classified as an irritant or non-irritant based on the mean scores.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **calcium nonanoate** in a research setting.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **calcium nonanoate**.

Accidental Release Measures

- Small Spills: Sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate respiratory protection and chemical-resistant clothing. Contain the spill and collect the material for disposal.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.
- Specific Hazards: May produce hazardous fumes, including carbon oxides and calcium oxide, upon combustion.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. oecd.org [oecd.org]
- 4. Skin irritancy from nonanoic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. calcium octanoate, 6107-56-8 [thegoodscentcompany.com]
- 6. karger.com [karger.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Calcium Nonanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13772541#safety-data-sheet-and-handling-precautions-for-calcium-nonanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com